

# Application Notes and Protocols: IACS-9571

## AlphaLISA Cellular Target Engagement Assay

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### Compound of Interest

Compound Name: IACS-9571

Cat. No.: B608034

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## Introduction

**IACS-9571** is a potent and selective dual inhibitor of the bromodomains of Tripartite Motif Containing 24 (TRIM24) and Bromodomain and PHD Finger Containing Protein 1 (BRPF1)[1][2][3][4]. These proteins are critical epigenetic regulators involved in gene expression, and their dysregulation has been implicated in various cancers[2][3][4][5]. The AlphaLISA (Amplified Luminescent Proximity Homogeneous Assay) cellular target engagement assay provides a robust method to quantify the ability of compounds like **IACS-9571** to disrupt the interaction between TRIM24 and its natural binding partner, acetylated histone H3, within a cellular context[5][6]. This document provides detailed application notes and protocols for performing this assay.

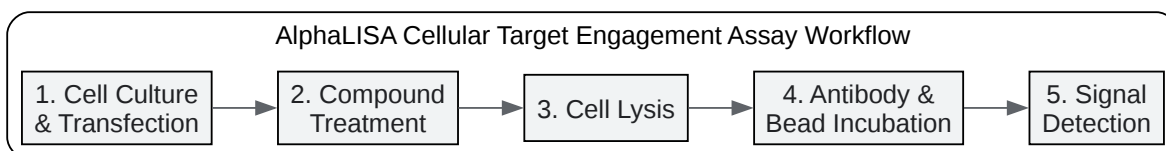
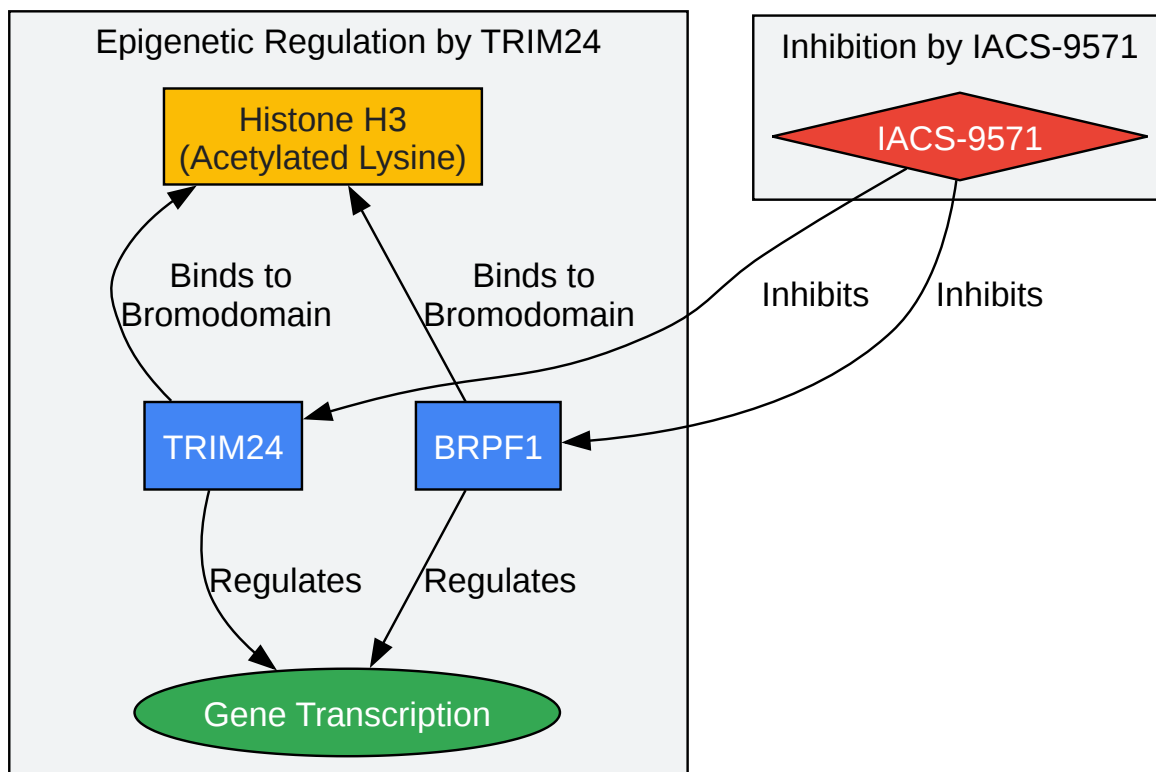
## Principle of the Assay

The **IACS-9571** AlphaLISA cellular target engagement assay is designed to measure the displacement of the TRIM24 bromodomain from endogenous histone H3 in cells[5]. The assay relies on the proximity-based AlphaLISA technology. In this setup, ectopically expressed, tagged TRIM24 protein and endogenous histone H3 are brought into close proximity. One protein is recognized by an antibody conjugated to an AlphaLISA acceptor bead, while the other is recognized by an antibody linked to a streptavidin-coated donor bead (via a biotinylated antibody). When the donor and acceptor beads are in close proximity (i.e., when TRIM24 is bound to histone H3), excitation of the donor bead at 680 nm generates singlet

oxygen, which diffuses to the acceptor bead, triggering a chemiluminescent signal at 615 nm[7]. When a compound like **IACS-9571** successfully engages the TRIM24 bromodomain, it displaces it from histone H3, leading to a decrease in the AlphaLISA signal.

## Signaling Pathway and Drug Target

TRIM24 is a multifaceted protein that functions as an E3 ubiquitin ligase and an epigenetic "reader"[8]. Its C-terminal region contains a plant homeodomain (PHD) and a bromodomain, which together recognize specific histone modifications, including acetylated lysine residues on histone H3[5]. This interaction is crucial for recruiting transcriptional machinery and regulating gene expression. In several cancers, overexpression of TRIM24 is associated with poor prognosis[2][5][8]. **IACS-9571** selectively binds to the bromodomain of TRIM24 and BRPF1, preventing their interaction with acetylated histones and thereby modulating their downstream effects on gene transcription[5][9].



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